

Handling and storage guidelines for Disodium p-phenolsulfonate

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Compound of Interest

Compound Name: Disodium p-phenolsulfonate

Cat. No.: B15193923

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Technical Support Center: Disodium p-phenolsulfonate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and use of **Disodium p-phenolsulfonate**.

Frequently Asked Questions (FAQs)

What is **Disodium p-phenolsulfonate**?

Disodium p-phenolsulfonate, also known as Sodium p-phenolsulfonate, is the disodium salt of p-phenolsulfonic acid. Its chemical formula is $C_6H_4Na_2O_4S$.^[1] It is commonly available as a dihydrate.

What are the common applications of **Disodium p-phenolsulfonate** in research?

Disodium p-phenolsulfonate can be used as a synthetic intermediate in the preparation of other compounds. It is also utilized in some electrolytic and galvanic processes.

What are the main hazards associated with **Disodium p-phenolsulfonate**?

It is known to cause skin and serious eye irritation.^{[2][3]} It may also cause respiratory irritation.^[3] Ingestion can be harmful.^[4]

Is **Disodium p-phenolsulfonate** stable?

Yes, it is stable under normal storage conditions.^[2] However, it should be kept away from incompatible materials such as strong oxidizing agents and strong bases.^{[2][5]}

Quantitative Data

Property	Value	Source
Molecular Formula	C ₆ H ₄ O ₄ S·2Na	^[1]
Molecular Weight	218.14 g/mol (anhydrous)	^[1]
	232.19 g/mol (dihydrate)	^[6]
Appearance	White to off-white crystalline powder	^{[5][7]}
Solubility in Water	24 g/100 mL	
pH (10% aqueous solution)	5 to 8	^[8]
Melting Point	>300 °C	

Handling and Storage Guidelines

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or goggles.^{[2][6]}
- Hand Protection: Wear impervious gloves.^{[2][6]}
- Skin and Body Protection: Wear a lab coat or other protective clothing.^[2]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated.^[2]

Storage:

- Store in a tightly closed container.^{[2][9]}

- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store away from incompatible materials like strong oxidizing agents and strong bases.[\[2\]](#)[\[5\]](#)

Handling:

- Avoid breathing dust.[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)
- Ensure adequate ventilation.[\[2\]](#)

Troubleshooting Guide

Issue: The compound is not dissolving completely in water.

- Possible Cause: The concentration may be too high, exceeding its solubility limit of 24 g/100 mL.
- Solution: Try gently warming the solution or increasing the volume of the solvent. Ensure the water is deionized or distilled to avoid impurities that might affect solubility.

Issue: The solution appears discolored (yellowish or brown).

- Possible Cause: The compound may have been exposed to air or light for a prolonged period, leading to degradation.[\[10\]](#)
- Solution: Use a fresh container of the reagent. Ensure the stock bottle is tightly sealed and stored in a cool, dark place.[\[9\]](#)

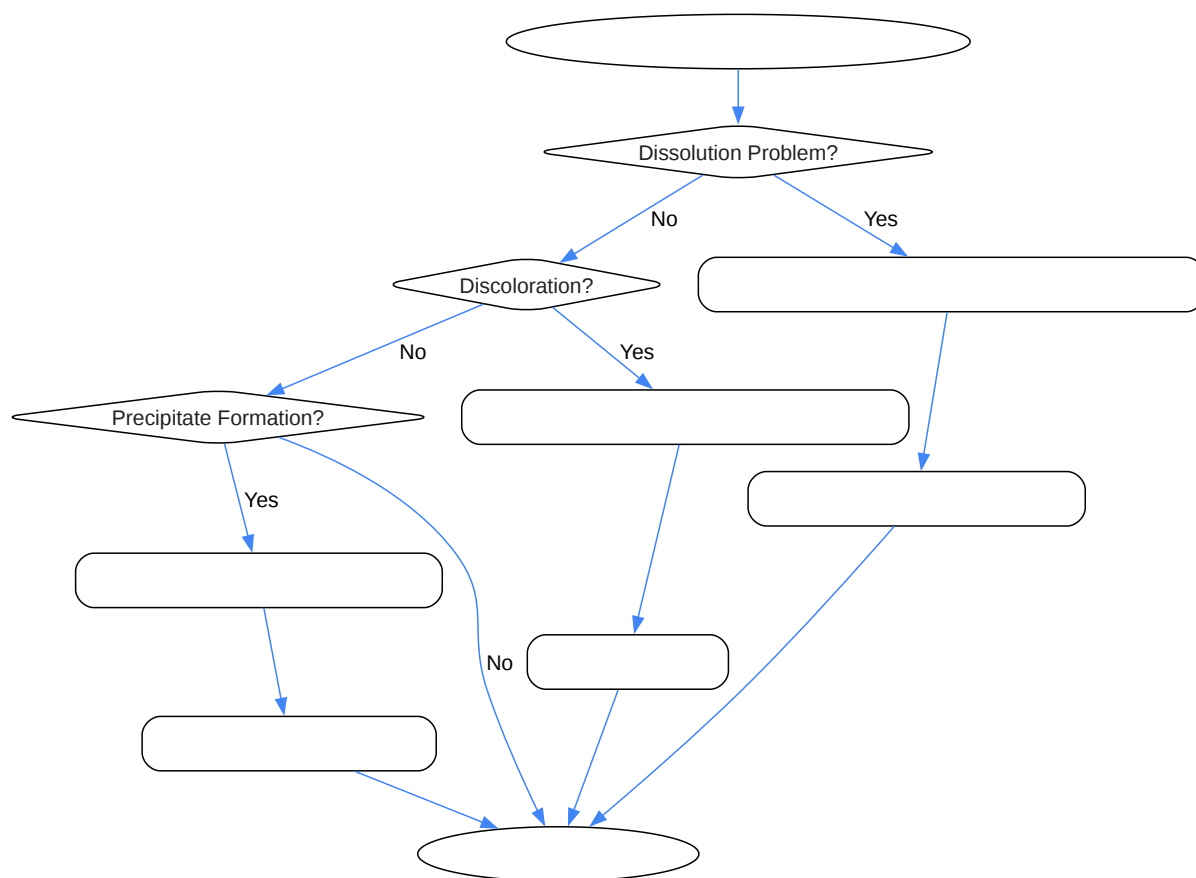
Issue: Unexpected precipitate forms in the solution.

- Possible Cause: The solution may be contaminated with an incompatible substance, or the pH of the solution may have shifted, causing the compound to precipitate.

- Solution: Review the experimental protocol to ensure no incompatible chemicals were introduced. Check the pH of the solution and adjust if necessary, keeping in mind the compound's stability.

Experimental Workflow Troubleshooting

Below is a logical workflow to troubleshoot common issues encountered during experiments with **Disodium p-phenolsulfonate**.



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Caption: Troubleshooting workflow for **Disodium p-phenolsulfonate**.

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